

Introduction: The Significance of Crystal Structure in Drug Design

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Compound of Interest

Compound Name: *8-Methoxyquinazoline-4-carboxylic acid*
Cat. No.: *B13209780*

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The three-dimensional arrangement of molecules in a crystal lattice, or crystal structure, is a fundamental property that dictates a compound's macroscopic characteristics. For active pharmaceutical ingredients (APIs), the crystal structure influences solubility, dissolution rate, bioavailability, and stability. Quinazoline derivatives are a prominent class of heterocyclic compounds with a wide range of biological activities, including anticancer and antimicrobial effects. A thorough understanding of their solid-state structures is therefore essential for the rational design of new therapeutic agents.

This guide will first present the available crystallographic data for our selected comparator compounds. We will then delve into a comparative discussion, hypothesizing the structural features of **8-Methoxyquinazoline-4-carboxylic acid**.

Comparator Compound Analysis

To build a predictive model for the crystal structure of **8-Methoxyquinazoline-4-carboxylic acid**, we will analyze the experimentally determined structures of two key comparators.

Quinoline-4-carboxylic acid: The Carboxylic Acid Anchor

Quinoline-4-carboxylic acid shares the same carbon skeleton and the crucial 4-carboxylic acid group with our target molecule, differing only in the absence of a nitrogen atom at the 1-position of the ring system. Its crystal structure provides a foundational understanding of the hydrogen bonding motifs driven by the carboxylic acid.

4-Methoxyquinazoline: The Influence of the Methoxy Group and Quinazoline Core

4-Methoxyquinazoline introduces the quinazoline core and a methoxy substituent, albeit at a different position. Its crystal structure offers insights into how the methoxy group and the additional ring nitrogen affect π - π stacking and other non-covalent interactions in the absence of the strongly hydrogen-bonding carboxylic acid group.^{[1][2]}

Comparative Crystallographic Data

The following table summarizes the key crystallographic parameters for our comparator compounds.

Parameter	Quinoline-4-carboxylic acid	4-Methoxyquinazoline[1][2]
Formula	C ₁₀ H ₇ NO ₂	C ₉ H ₈ N ₂ O
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /c	P2 ₁ /c
a (Å)	Data not available in search results	6.9590 (6)
b (Å)	Data not available in search results	4.0517 (3)
c (Å)	Data not available in search results	13.5858 (12)
β (°)	Data not available in search results	91.754 (8)
Volume (Å ³)	Data not available in search results	382.88 (6)
Z	Data not available in search results	2
Key Intermolecular Interactions	O-H...N hydrogen bonds	π-π stacking

Experimental Protocol: Single-Crystal X-ray Diffraction

The determination of a molecule's crystal structure is a precise experimental science. Below is a generalized protocol for single-crystal X-ray diffraction (SC-XRD), the definitive method for obtaining this data.

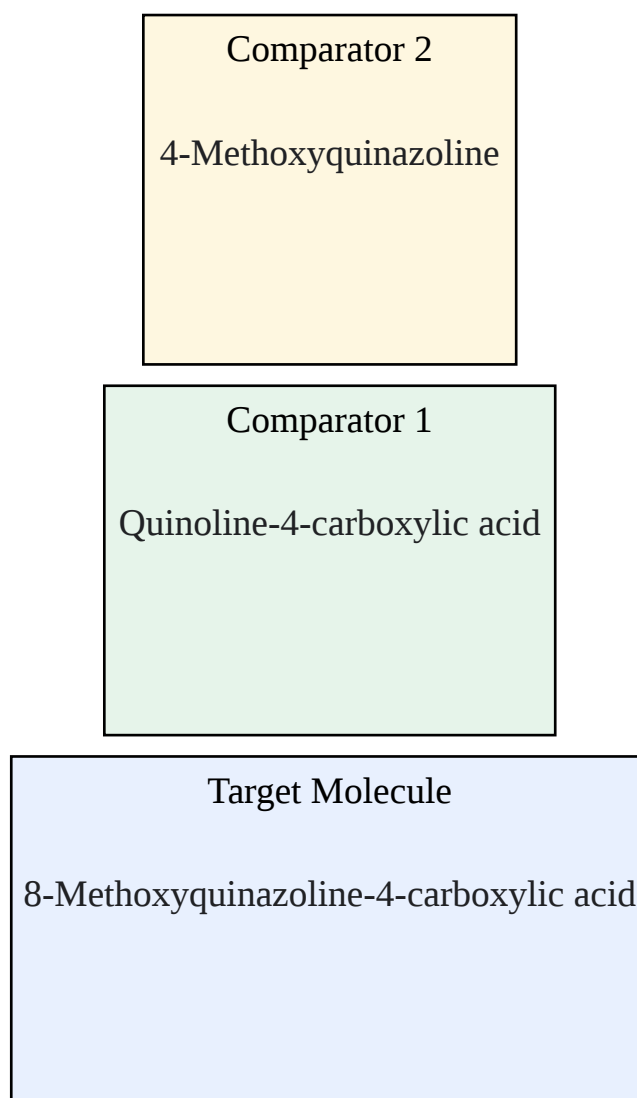
A generalized workflow for single-crystal X-ray diffraction.

Step-by-Step Methodology:

- **Synthesis and Purification:** The compound of interest, **8-Methoxyquinazoline-4-carboxylic acid**, is first synthesized and then rigorously purified to remove any impurities that might hinder crystallization.
- **Crystal Growth:** High-quality single crystals are grown using techniques such as slow evaporation of a saturated solution, vapor diffusion, or slow cooling. The choice of solvent is critical and is often determined through screening.
- **Crystal Mounting and Data Collection:** A suitable single crystal is mounted on a goniometer head and placed in an X-ray diffractometer. The crystal is cooled to a low temperature (typically 100 K) to minimize thermal vibrations and then irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded on a detector.
- **Data Processing:** The collected diffraction data are processed to determine the unit cell dimensions and space group. The intensities of the reflections are integrated and corrected for various experimental factors.
- **Structure Solution and Refinement:** The initial crystal structure is solved using computational methods. This model is then refined against the experimental data to obtain the final, accurate crystal structure.
- **Validation and Deposition:** The final structure is validated and typically deposited in a crystallographic database such as the Cambridge Structural Database (CSD) to make it available to the scientific community.

Predicted Crystal Structure of 8-Methoxyquinazoline-4-carboxylic acid: A Comparative Discussion

By synthesizing the structural information from our comparator molecules, we can make informed predictions about the crystal structure of **8-Methoxyquinazoline-4-carboxylic acid**.



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Molecular structures of the target and comparator compounds.

Hydrogen Bonding: The crystal structure of Quinoline-4-carboxylic acid is characterized by O-H...N hydrogen bonds. In **8-Methoxyquinazoline-4-carboxylic acid**, the presence of two nitrogen atoms in the quinazoline ring offers multiple potential hydrogen bond acceptors. It is highly probable that the carboxylic acid proton will form a strong hydrogen bond with the N1 nitrogen, similar to what is observed in Quinoline-4-carboxylic acid. Additionally, the carbonyl oxygen of the carboxylic acid could participate in weaker C-H...O interactions. The 8-methoxy group is less likely to be a primary hydrogen bond acceptor due to steric hindrance and the availability of the more basic ring nitrogens.

π - π Stacking: The crystal structure of 4-Methoxyquinazoline exhibits π - π stacking interactions. [1][2] Given the planar aromatic nature of the quinazoline ring system in **8-**

Methoxyquinazoline-4-carboxylic acid, similar stacking interactions are expected to play a significant role in its crystal packing. The presence of the 8-methoxy group may influence the geometry of this stacking, potentially leading to slipped-parallel or T-shaped arrangements to minimize steric repulsion.

Role of the 8-Methoxy Group: The positioning of the methoxy group at the 8-position is expected to have a notable impact on the crystal packing. Unlike the 4-methoxy group in our comparator, which is in the plane of the ring system, an 8-methoxy group may be twisted out of the plane, influencing the overall molecular conformation and how the molecules pack together. This could lead to the formation of different polymorphs with varying stability and solubility.

Conclusion and Future Directions

While the definitive crystal structure of **8-Methoxyquinazoline-4-carboxylic acid** remains to be determined experimentally, a comparative analysis of structurally related compounds provides valuable predictive insights. We hypothesize that its crystal structure will be dominated by strong O-H...N1 hydrogen bonds and significant π - π stacking interactions, with the 8-methoxy group playing a key role in modulating the finer details of the crystal packing.

The experimental determination of the crystal structure of **8-Methoxyquinazoline-4-carboxylic acid** is a critical next step. This would not only validate the predictions made in this guide but also provide the precise structural information needed to rationalize its physicochemical properties and guide the development of new quinazoline-based therapeutics.

References

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- To cite this document: BenchChem. [Introduction: The Significance of Crystal Structure in Drug Design]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13209780/docs#introduction-the-significance-of-crystal-structure-in-drug-design>]

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